

# An In-depth Technical Guide to Cesium Tribromide (CsBr<sub>3</sub>)

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## Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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## Abstract

This technical guide provides a comprehensive overview of **cesium tribromide** (CsBr<sub>3</sub>), focusing on its classification, crystal structure, synthesis, and fundamental properties. A key question addressed is whether CsBr<sub>3</sub> adopts a perovskite structure. Through detailed analysis of its crystallographic data and comparison with the defining characteristics of perovskite materials, this document clarifies the structural nature of **cesium tribromide**. Experimental protocols for its synthesis are detailed, and all relevant quantitative data are presented in structured tables for clarity and comparative analysis.

## Is Cesium Tribromide a Perovskite?

No, **cesium tribromide** (CsBr<sub>3</sub>) is not a perovskite.

While the chemical formula of CsBr<sub>3</sub> might superficially suggest a perovskite structure of the ABX<sub>3</sub> type, a closer examination of its ionic composition and crystal lattice reveals a different arrangement. In a true perovskite such as cesium lead tribromide (CsPbBr<sub>3</sub>), the 'A' and 'B' sites are occupied by cations (Cs<sup>+</sup> and Pb<sup>2+</sup> respectively) and the 'X' site by a halide anion (Br<sup>-</sup>). In contrast, **cesium tribromide** is an ionic compound composed of a cesium cation (Cs<sup>+</sup>) and a tribromide anion ([Br<sub>3</sub>]<sup>-</sup>).<sup>[1][2]</sup> The three bromine atoms are covalently bonded to form a linear or near-linear triatomic anion.

The crystal structure of **cesium tribromide** is orthorhombic, belonging to the Pnma space group (No. 62).[3][4] This is fundamentally different from the archetypal cubic or distorted cubic crystal structures characteristic of perovskite materials.

To illustrate the fundamental difference, a logical relationship diagram is provided below.

#### *Structural Comparison: Perovskite vs. Cesium Tribromide*

## Quantitative Data

The following tables summarize the key quantitative data for **cesium tribromide**.

Table 1: General Properties of **Cesium Tribromide**

Property	Value
Chemical Formula	CsBr <sub>3</sub>
Molar Mass	372.617 g/mol [1]
Appearance	Orange solid / Dark red crystals[1]
Melting Point	38 °C (decomposes)[1]
Density	3.83 g/cm <sup>3</sup> [3]

Table 2: Crystallographic Data for **Cesium Tribromide**

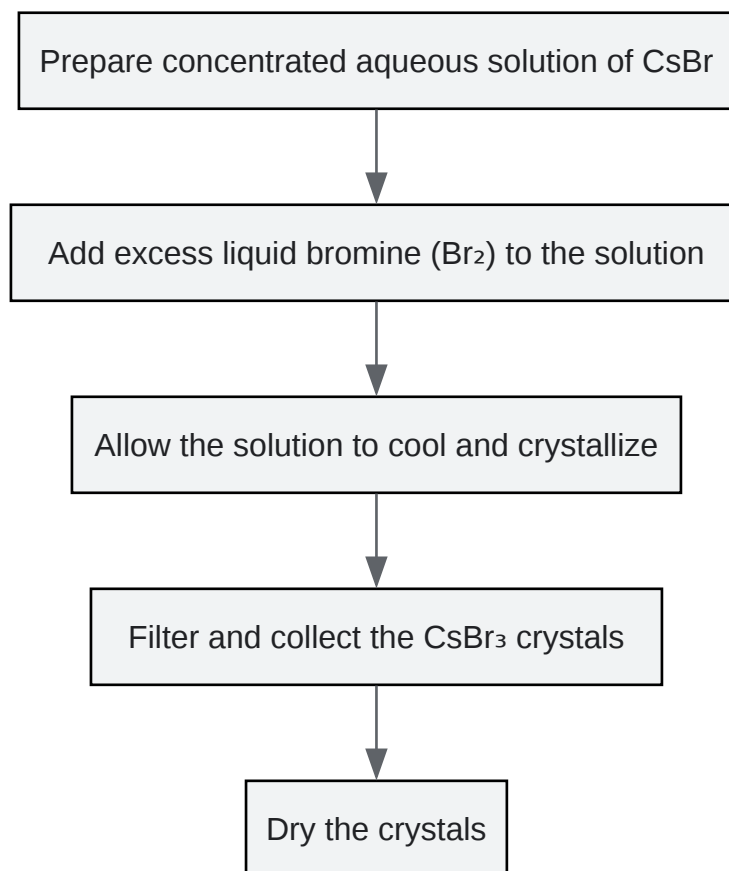
Parameter	Value	Reference
Crystal System	Orthorhombic	[3][4]
Space Group	Pnma (No. 62)	[3][4]
Lattice Parameters	a = 6.64 Å, b = 9.68 Å, c = 10.06 Å	[3]
Unit Cell Volume	646.53 Å <sup>3</sup>	[3]

## Experimental Protocols

Detailed methodologies for the synthesis of **cesium tribromide** are outlined below.

This method involves the reaction of cesium bromide with excess bromine in a concentrated aqueous solution.

- Workflow Diagram:



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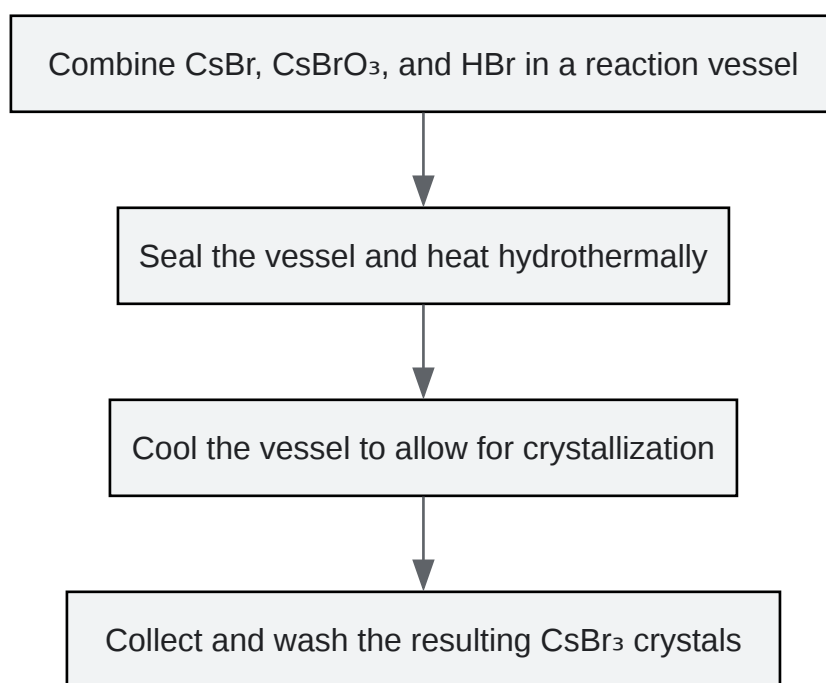
*Aqueous Synthesis Workflow for CsBr<sub>3</sub>*

- Detailed Protocol:
  - Dissolve cesium bromide (CsBr) in a minimal amount of water to create a concentrated solution.
  - In a well-ventilated fume hood, carefully add an excess of liquid bromine (Br<sub>2</sub>) to the CsBr solution. The solution will turn a deep reddish-brown.

- Allow the solution to stand at a cool temperature. Dark red crystals of **cesium tribromide** will precipitate out of the solution.[1]
- Separate the crystals from the solution by filtration.
- Gently heat the crystals to drive off any excess bromine.[2]

This is a bromine-free method that generates bromine in situ.

- Workflow Diagram:



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*Hydrothermal Synthesis Workflow for CsBr<sub>3</sub>*

- Detailed Protocol:
  - Combine stoichiometric amounts of cesium bromide (CsBr), cesium bromate (CsBrO<sub>3</sub>), and hydrobromic acid (HBr) in a hydrothermal reaction vessel.
  - The reaction generates bromine in situ.

- Seal the vessel and heat it under hydrothermal conditions (specific temperature and pressure profiles may vary depending on the desired crystal size and yield).
- After the reaction is complete, cool the vessel slowly to promote the crystallization of  $\text{CsBr}_3$ .<sup>[1]</sup>
- Collect the crystals, wash them with a suitable solvent to remove any unreacted starting materials, and dry them.

## Concluding Remarks

**Cesium tribromide**, with its  $\text{Cs}^+[\text{Br}_3]^-$  ionic structure and orthorhombic crystal lattice, is definitively not a perovskite. Its unique properties and reactivity, particularly as an oxidizing agent, make it a compound of interest in inorganic synthesis. The provided experimental protocols offer reliable methods for its preparation, enabling further research into its characteristics and potential applications. This guide serves to clarify the structural classification of  $\text{CsBr}_3$  and provide a solid foundation of technical information for the scientific community.

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## References

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